

# Essential Safety and Operational Guide for Handling Engasertib

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## Compound of Interest

Compound Name:	Engasertib
CAS No.:	1313439-71-2
Cat. No.:	B10855051

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For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **Engasertib** is paramount. This guide provides immediate, essential safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

## Engasertib Safety Data Summary

The following table summarizes key safety and physicochemical properties for **Engasertib**. This information has been compiled from available Safety Data Sheets (SDS) and chemical databases.

Property	Value	Reference
Chemical Name	Engasertib (ALM301)	MedchemExpress, ProbeChem
CAS Number	1313439-71-2	MedchemExpress, PubChem
Molecular Formula	C <sub>25</sub> H <sub>25</sub> N <sub>3</sub> O <sub>3</sub>	PubChem
Molecular Weight	415.49 g/mol	ProbeChem
Appearance	Solid powder	ProbeChem
Known Hazards	Not fully characterized. Handle as a potentially hazardous substance.	General guidance for investigational compounds
Storage	Store at -20°C for long-term stability.	ProbeChem, MedchemExpress

## Personal Protective Equipment (PPE) Protocol

Adherence to proper PPE protocols is the first line of defense against accidental exposure. The level of PPE required depends on the specific handling procedure.

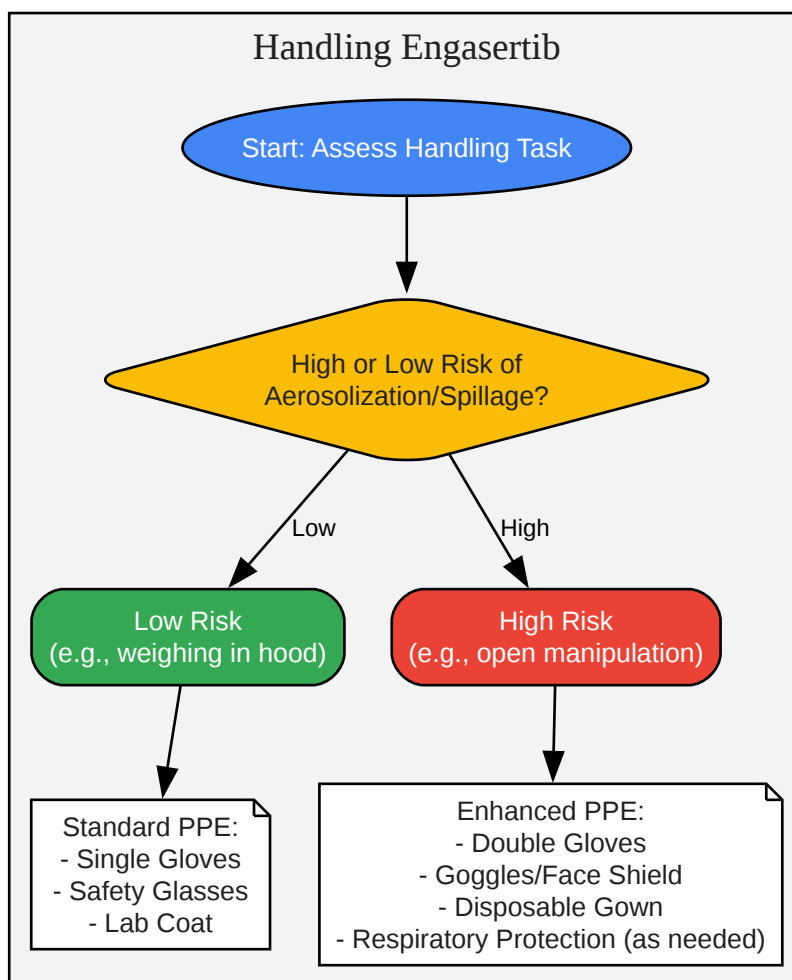
Standard Handling (Weighing, preparing solutions in a contained environment):

- Gloves: Nitrile or other chemical-resistant gloves. Double gloving is recommended.
- Eye Protection: Safety glasses with side shields or safety goggles.
- Lab Coat: A standard laboratory coat.

Procedures with a Higher Risk of Aerosolization or Spillage:

- Gloves: Double-gloving with chemical-resistant gloves is mandatory.
- Eye Protection: Chemical safety goggles or a face shield.
- Lab Coat: A disposable, fluid-resistant lab coat or gown.

- Respiratory Protection: If working outside of a certified chemical fume hood or biological safety cabinet, a NIOSH-approved respirator (e.g., N95 or higher) may be necessary based on a risk assessment.



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### PPE selection flowchart for handling Engasertib.

## Emergency Procedures

In Case of Accidental Exposure:

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation develops.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and give plenty of water to drink. Seek immediate medical attention.

#### Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Contain: Prevent the spread of the spill using absorbent pads or granules.
- Ventilate: Ensure the area is well-ventilated.
- Decontaminate: Wearing appropriate PPE, clean the spill area with a suitable decontaminating agent.
- Dispose: Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal.

## Disposal Plan

All waste materials contaminated with **Engasertib**, including empty containers, used PPE, and cleaning materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of **Engasertib** down the drain or in the regular trash.

By adhering to these safety protocols, researchers can minimize risks and maintain a safe laboratory environment when working with **Engasertib**. Always consult the specific Safety Data Sheet for the most detailed and up-to-date information.

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